

# 3,4-Dimethylaniline molecular weight and formula

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## Compound of Interest

Compound Name: 3,4-Dimethylaniline

Cat. No.: B050824

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## An In-Depth Technical Guide on 3,4-Dimethylaniline: Molecular Properties

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This technical guide provides core data on **3,4-Dimethylaniline**, a compound of interest in various research and development applications.

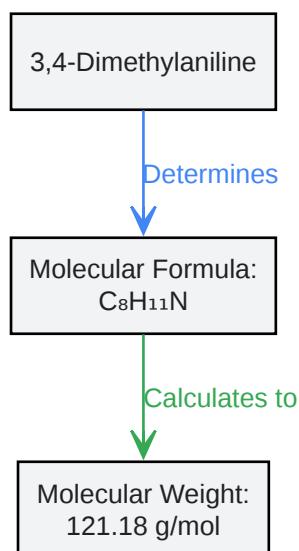
## Core Molecular Data

The fundamental molecular attributes of **3,4-Dimethylaniline** are summarized below. This data serves as a foundational reference for experimental design, analytical method development, and computational modeling.

Parameter	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>11</sub> N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Linear Formula	(CH <sub>3</sub> ) <sub>2</sub> C <sub>6</sub> H <sub>3</sub> NH <sub>2</sub>	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	121.18 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Exact Mass	121.089149 Da	<a href="#">[2]</a> <a href="#">[3]</a>

## Logical Relationship of Molecular Properties

The relationship between the common name, chemical formula, and molecular weight of **3,4-Dimethylaniline** is a direct and hierarchical one. The systematic name defines the structure, from which the molecular formula is derived, and the molecular weight is calculated from this formula.



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#### Molecular Property Derivation for **3,4-Dimethylaniline**

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## References

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